

# 1-Methylpyrrolidine safety, handling, and storage precautions.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Methylpyrrolidine

Cat. No.: B122478

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An In-depth Technical Guide to **1-Methylpyrrolidine**: Safety, Handling, and Storage

## Overview

**1-Methylpyrrolidine** (CAS No. 120-94-5), also known as N-Methylpyrrolidine, is a heterocyclic organic compound widely used as an intermediate in chemical manufacturing, particularly in the pharmaceutical and agrochemical industries.<sup>[1][2]</sup> It serves as a building block for advanced small-molecule drugs, a catalyst, and a solvent in various chemical processes.<sup>[1][2]</sup> [3] This document provides a comprehensive technical guide on its safety, handling, and storage, intended for researchers, scientists, and drug development professionals. The compound is a colorless to light yellow, volatile liquid with a characteristic amine-like odor. It is highly flammable, corrosive, and possesses acute toxicity, necessitating stringent safety protocols.

## Hazard Identification and GHS Classification

**1-Methylpyrrolidine** is classified as a hazardous chemical under the Globally Harmonized System (GHS). It is a highly flammable liquid and vapor that is toxic if swallowed, causes severe skin burns and eye damage, and is harmful if inhaled. It is also recognized as being toxic to aquatic life with long-lasting effects.

Table 1: GHS Hazard Classification for **1-Methylpyrrolidine**

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Skin Corrosion/Irritation	Category 1A	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled

| Hazardous to the Aquatic Environment, Long-term | Chronic 2 | H411: Toxic to aquatic life with long lasting effects |

## Physical and Chemical Properties

Understanding the physical and chemical properties of **1-methylpyrrolidine** is crucial for its safe handling and storage. It is a volatile liquid, and its vapors are heavier than air, which can travel to an ignition source and flash back.

Table 2: Physical and Chemical Properties of **1-Methylpyrrolidine**

Property	Value	Source
Molecular Formula	<b>C<sub>5</sub>H<sub>11</sub>N</b>	
Molecular Weight	85.15 g/mol	
Appearance	Colorless to light yellow liquid	
Odor	Amine-like, fishy	
Boiling Point	76-80.5 °C	
Melting Point	-90 °C	
Flash Point	-21 °C to -18 °C (-5.8 °F to -0.4 °F)	
Autoignition Temperature	170 °C (338 °F)	
Density	0.800 - 0.819 g/mL at 20 °C	
Vapor Pressure	100 hPa (100 mmHg) at 20 °C	
Vapor Density	2.9 (Air = 1.0)	
Water Solubility	Fully miscible (213 g/L)	
log Pow (Octanol/Water Partition Coefficient)	1.1 at 23 °C	

| pH | 11.3 - 12.3 (1 - 10.2 g/L in H<sub>2</sub>O) | |

## Toxicological Data

Exposure to **1-methylpyrrolidine** can cause significant health effects. It is corrosive and can cause poorly healing wounds upon skin contact. Ingestion may lead to severe swelling and damage to the delicate tissues of the gastrointestinal tract, with a danger of perforation.

Table 3: Acute Toxicity Data for **1-Methylpyrrolidine**

Route	Species	Value	Source
Oral LD50	Rat	approx. 280 mg/kg	
Dermal LD50	Rabbit	> 200 mg/kg	
Inhalation LC50	Rat	> 4.5 - < 10.1 mg/L air	

| Toxicity to Fish (LC50) | Zebra fish (Danio rerio) | 46.4 - 100 mg/L | |

## Safe Handling Procedures

Due to its hazardous nature, strict protocols must be followed when handling **1-methylpyrrolidine**.

- **Ventilation:** Always work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of vapors. Use explosion-proof ventilation equipment.
- **Ignition Sources:** Keep the substance away from open flames, hot surfaces, sparks, and other sources of ignition. Smoking is strictly prohibited in handling areas.
- **Static Discharge:** Take precautionary measures against static discharge. Ground and bond containers and receiving equipment during material transfer. Use only non-sparking tools.
- **Personal Contact:** Avoid contact with eyes, skin, and clothing. Do not breathe vapors or mists.
- **Hygiene:** Wash hands and face thoroughly after handling. Do not eat, drink, or smoke in the work area. Immediately remove and wash contaminated clothing before reuse.

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The selection of PPE should be based on the concentration and amount of the dangerous substance at the specific workplace.

- **Eye/Face Protection:** Wear chemical safety goggles and a face shield. Eyewash stations should be readily available.

- **Skin Protection:** Wear appropriate protective gloves (e.g., chemically resistant) and flame-retardant antistatic protective clothing to prevent skin exposure. Gloves must be inspected prior to use.
- **Respiratory Protection:** If vapors or aerosols are generated, use a NIOSH-approved respirator with an appropriate filter type (e.g., Filter type ABEK). Respirator use must comply with OSHA 29 CFR 1910.134.

Caption: PPE selection workflow for handling **1-methylpyrrolidine**.

## Storage Requirements

Proper storage is critical to maintain chemical stability and prevent hazardous situations.

- **Location:** Store in a cool, dry, well-ventilated area designated as a "flammables area".
- **Containers:** Keep containers tightly closed when not in use.
- **Conditions:** Store locked up and away from sources of ignition. The recommended storage temperature is typically below +30°C.
- **Incompatible Materials:** Store away from incompatible substances such as strong oxidizing agents and strong acids.

## Fire and Explosion Hazards

**1-Methylpyrrolidine** is a highly flammable liquid with a low flash point, posing a significant fire risk. Vapors can form explosive mixtures with air and may travel along the ground to a distant ignition source. Containers may explode when heated.

- **Suitable Extinguishing Media:** Use carbon dioxide (CO<sub>2</sub>), dry chemical, chemical foam, or alcohol-resistant foam. A water spray may be used to cool fire-exposed containers but may be ineffective at extinguishing the fire.
- **Unsuitable Extinguishing Media:** Do not use straight streams of water.
- **Firefighting Procedures:** Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) in pressure-demand mode. Stay in the danger area only with

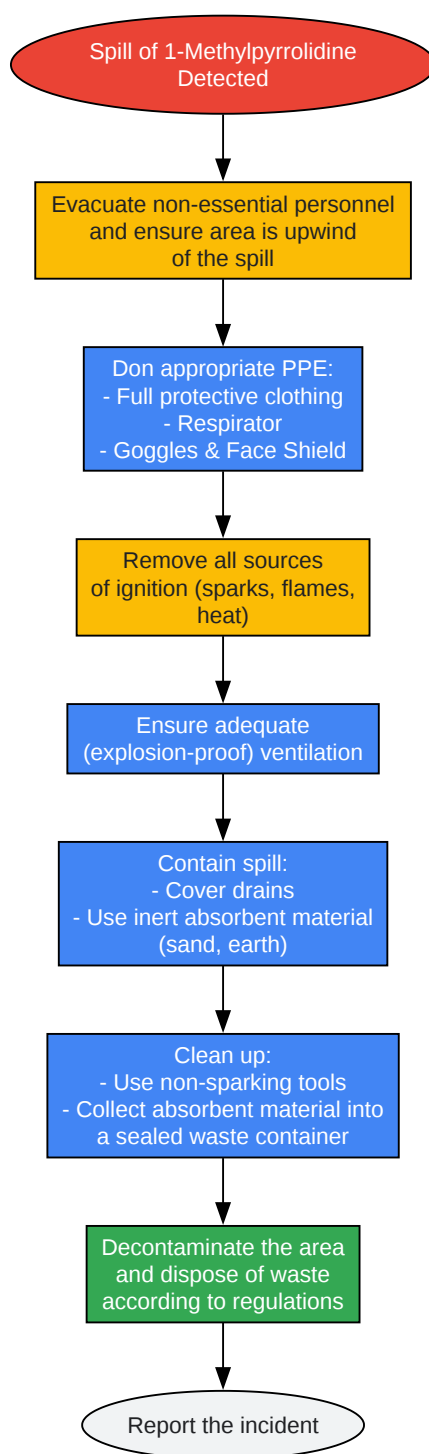
self-contained breathing apparatus.

- **Hazardous Combustion Products:** Fire may produce irritating, corrosive, and/or toxic gases, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>).

## Accidental Release Measures

In the event of a spill, immediate and appropriate action is required to prevent harm to personnel and the environment.

- **Personal Precautions:** Evacuate the danger area. Do not breathe vapors and avoid substance contact. Remove all sources of ignition. Ensure adequate ventilation.
- **Environmental Precautions:** Do not let the product enter drains, as there is a risk of explosion. Prevent it from contaminating surface water or groundwater systems.
- **Containment and Cleanup:** Cover drains. Absorb the spill with an inert, non-combustible material (e.g., dry sand, earth, vermiculite, or Chemizorb®) and place it into a suitable chemical waste container for disposal. Use spark-proof tools for cleanup.



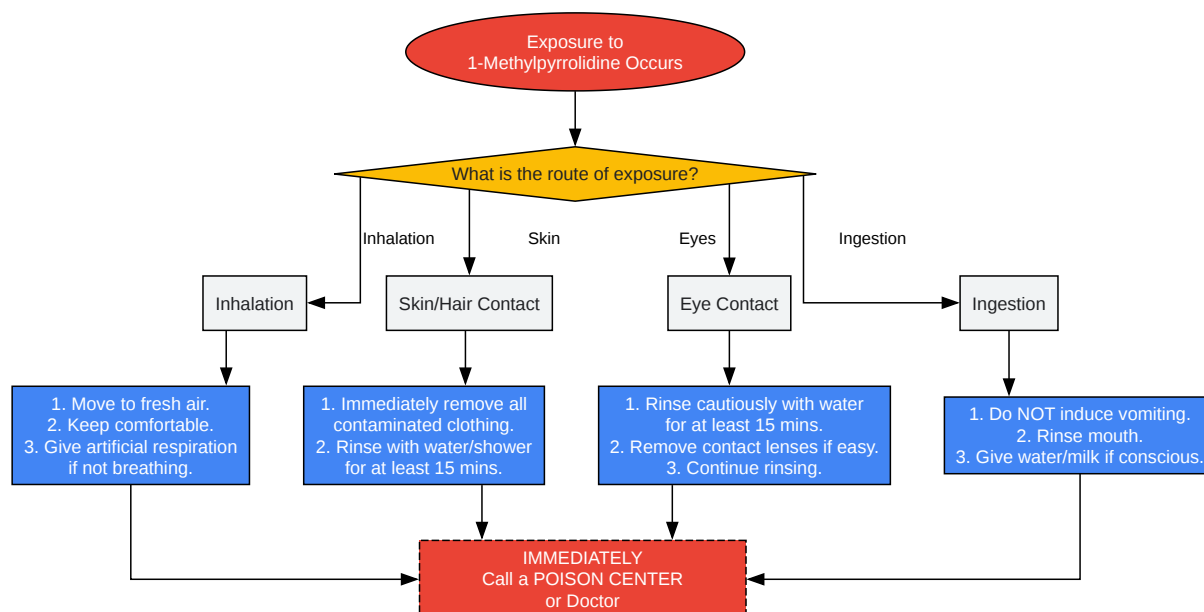
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Caption: Emergency response workflow for a **1-methylpyrrolidine** spill.

## First Aid Measures

Immediate medical attention is required for all routes of exposure.

- **Inhalation:** Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Immediately call a POISON CENTER or doctor.
- **Skin Contact:** Take off immediately all contaminated clothing. Rinse skin with plenty of water or shower for at least 15 minutes. Get medical aid immediately.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Immediately call a POISON CENTER or doctor.



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Caption: First aid procedures for exposure to **1-methylpyrrolidine**.

## Experimental Protocols



The safety data for **1-methylpyrrolidine** is derived from standardized tests, often following methodologies set by the Organisation for Economic Co-operation and Development (OECD).

- OECD Test Guideline 435 (In Vitro Membrane Barrier Test Method for Skin Corrosion): This guideline, referenced for determining the corrosive properties of **1-methylpyrrolidine**, is an in vitro method that does not use live animals.
  - Methodology: The test substance is applied topically to a three-dimensional human skin model, which consists of normal, human-derived epidermal keratinocytes cultured to form a multi-layered, organized tissue. Corrosive substances are identified by their ability to cause cell death in the tissue. The viability of the cells after exposure is measured, typically by the reduction of a vital dye like MTT. A substance is identified as corrosive if the cell viability falls below a specific threshold after a defined exposure time.
- OECD Test Guideline 117 (Partition Coefficient (n-octanol/water), HPLC Method): This method was used to determine the bioaccumulation potential of **1-methylpyrrolidine**.
  - Methodology: This method uses high-performance liquid chromatography (HPLC) to estimate the n-octanol/water partition coefficient (Pow). The principle is that there is a relationship between the retention time of a substance on a reversed-phase HPLC column and its Pow. The substance is injected into the HPLC system, and its retention time is measured. This retention time is then compared to the retention times of a series of standard substances with known Pow values, run under the same conditions. A calibration curve of log Pow versus retention time for the standards allows the log Pow of the test substance to be determined.

## Disposal Considerations

Waste material must be disposed of in accordance with all applicable federal, state, and local environmental regulations.

- Chemical Waste: Collect and dispose of **1-methylpyrrolidine** and contaminated materials in approved waste disposal plants. Unreacted organic reagents should be collected in appropriate containers (e.g., Container A for relatively unreactive organics, Container B for halogenated ones).

- Containers: Empty containers may retain product residue (liquid and/or vapor) and can be dangerous. Do not pressurize, cut, weld, or expose empty containers to heat, sparks, or open flames.

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- To cite this document: BenchChem. [1-Methylpyrrolidine safety, handling, and storage precautions.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122478#1-methylpyrrolidine-safety-handling-and-storage-precautions]

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